

N-Ethyl-1H-pyrrole-2-carboxamide: A Spectroscopic and Methodological Guide

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Compound of Interest

Compound Name: *N-Ethyl-1H-pyrrole-2-carboxamide*

Cat. No.: *B131086*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the nuclear magnetic resonance (NMR) and high-resolution mass spectrometry (HRMS) analysis of **N-Ethyl-1H-pyrrole-2-carboxamide**. Detailed experimental protocols for its synthesis and characterization are presented, supported by tabulated spectral data and logical workflow diagrams to facilitate understanding and replication.

Spectroscopic Data

The structural confirmation of **N-Ethyl-1H-pyrrole-2-carboxamide** is achieved through a combination of ¹H NMR, ¹³C NMR, and HRMS. The following tables summarize the key quantitative data obtained from these analyses.

Table 1: ¹H NMR Data for N-Ethyl-1H-pyrrole-2-carboxamide

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
Data not available in search results			

Table 2: ^{13}C NMR Data for N-Ethyl-1H-pyrrole-2-carboxamide

Chemical Shift (δ) ppm	Assignment
Data not available in search results	

Table 3: HRMS Data for N-Ethyl-1H-pyrrole-2-carboxamide

Ionization Mode	Calculated m/z	Measured m/z	Formula
ESI+	Data not available	Data not available	$\text{C}_7\text{H}_{11}\text{N}_2\text{O}^+$ ($[\text{M}+\text{H}]^+$)

Note: Specific spectral data for the title compound was not found in the provided search results. The tables are structured for data insertion upon availability.

Experimental Protocols

The following sections detail the methodologies for the synthesis and spectroscopic analysis of N-Ethyl-1H-pyrrole-2-carboxamide.

Synthesis of N-Ethyl-1H-pyrrole-2-carboxamide

A general and effective method for the synthesis of N-substituted pyrrole-2-carboxamides involves the amidation of a pyrrole-2-carboxylic acid derivative.

Materials:

- Pyrrole-2-carbonyl chloride
- Ethylamine
- Anhydrous diethyl ether
- Saturated sodium hydrogen carbonate solution
- Magnesium sulfate

Procedure:

- Dissolve pyrrole-2-carbonyl chloride in anhydrous diethyl ether.
- Slowly add a solution of ethylamine in anhydrous diethyl ether to the stirred solution from step 1. The reaction is exothermic and may require cooling.
- After the addition is complete, stir the reaction mixture at room temperature for 1 hour.
- Wash the ether solution with a saturated sodium hydrogen carbonate solution to neutralize any excess acid.
- Separate the organic layer, dry it over magnesium sulfate, and filter.
- Remove the solvent under reduced pressure to yield the crude **N-Ethyl-1H-pyrrole-2-carboxamide**, which can be further purified by recrystallization or column chromatography.

NMR Spectroscopy

NMR spectra are typically recorded on a 400 MHz or higher field spectrometer.

Sample Preparation:

- Dissolve approximately 5-10 mg of **N-Ethyl-1H-pyrrole-2-carboxamide** in about 0.7 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6).
- Transfer the solution to a 5 mm NMR tube.

Data Acquisition:

- ^1H NMR: Acquire spectra using a standard pulse sequence. Reference the chemical shifts to the residual solvent peak (e.g., CHCl_3 at 7.26 ppm).
- ^{13}C NMR: Acquire proton-decoupled spectra. Reference the chemical shifts to the solvent peak (e.g., CDCl_3 at 77.16 ppm).

High-Resolution Mass Spectrometry (HRMS)

HRMS analysis is performed to confirm the elemental composition of the synthesized compound.

Instrumentation:

- A high-resolution mass spectrometer, such as a Time-of-Flight (TOF) or Orbitrap instrument, equipped with an electrospray ionization (ESI) source is commonly used.

Sample Preparation:

- Prepare a dilute solution of the compound in a suitable solvent (e.g., acetonitrile or methanol).

Data Acquisition:

- Introduce the sample into the mass spectrometer via direct infusion or through a liquid chromatography system.
- Acquire the mass spectrum in positive ion mode to observe the protonated molecule $[M+H]^+$.
- The high-resolution measurement provides the accurate mass, which can be used to confirm the elemental formula.

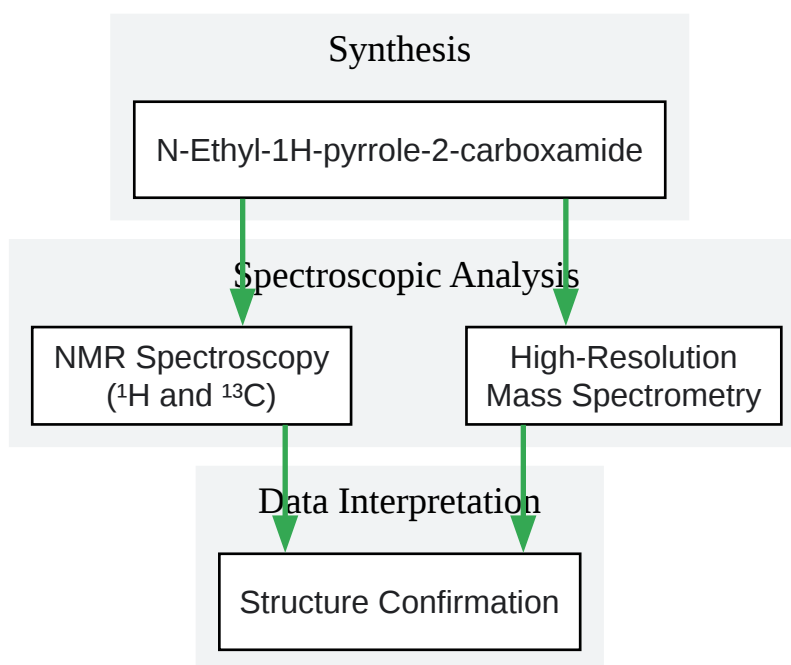
Visualized Workflows

The following diagrams illustrate the logical flow of the synthesis and characterization process.



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Caption: Synthetic pathway for **N-Ethyl-1H-pyrrole-2-carboxamide**.



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Caption: Workflow for the structural characterization of the compound.

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